

Spylidone: A Technical Whitepaper on its Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: *Spylidone*

Cat. No.: *B15562859*

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Abstract

Spylidone, a novel microbial product, has been identified as a potent and selective inhibitor of lipid droplet accumulation in macrophages. This document provides a comprehensive technical overview of **Spylidone**, detailing its molecular characteristics, biological functions, and the experimental methodologies utilized in its study. The information presented herein is intended to serve as a foundational resource for researchers in metabolic diseases, inflammation, and drug discovery.

Core Molecular and Physical Data

Spylidone is a structurally unique compound isolated from the fermentation broth of the fungus *Phoma* sp. FKI-1840.^[1] Its fundamental physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₉ NO ₄	PubChem CID: 54687121
Molecular Weight	429.6 g/mol	PubChem CID: 54687121
Appearance	White powder	Koyama et al., 2005
Solubility	Soluble in methanol, ethyl acetate, and chloroform	Koyama et al., 2005

Biological Activity: Inhibition of Lipid Droplet Accumulation

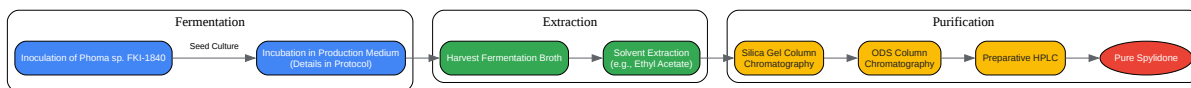
The primary biological activity of **Spylidone** identified to date is the inhibition of lipid droplet accumulation in mouse macrophages.^[1] In a key study, **Spylidone** demonstrated this inhibitory effect at concentrations ranging from 10 to 50 µM without exhibiting any cytotoxic effects.^[1] Notably, two structurally related compounds isolated from the same fungal strain, PF1052 and vermisporin, did not show this activity, highlighting the unique biological profile of **Spylidone**.^[1]

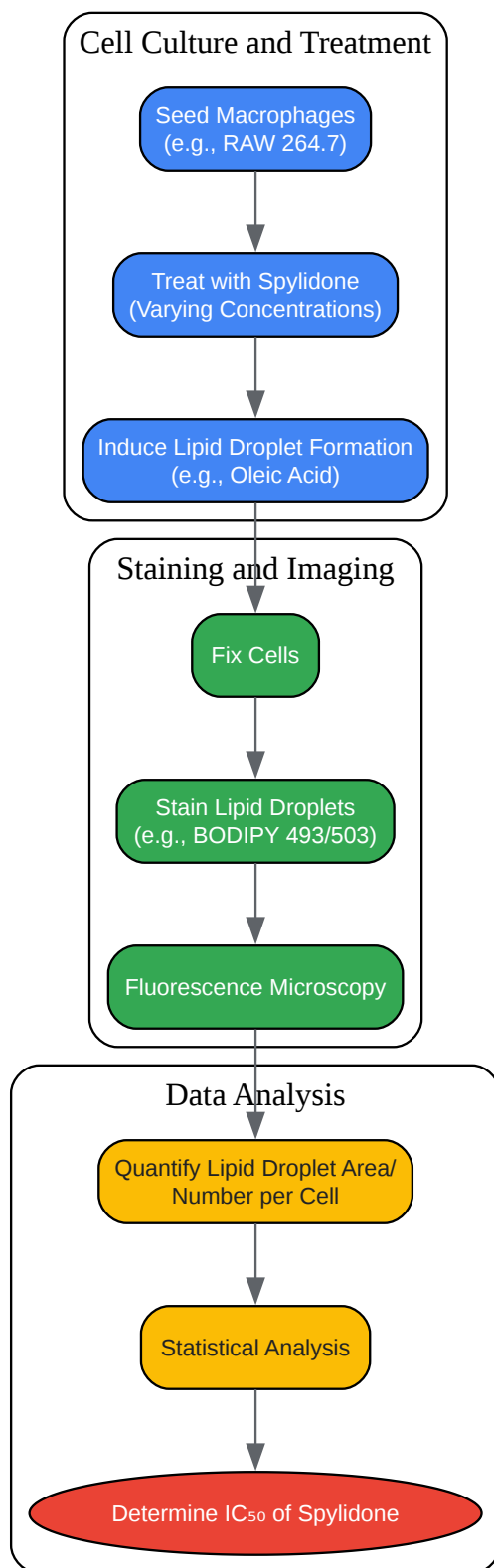
Experimental Protocols

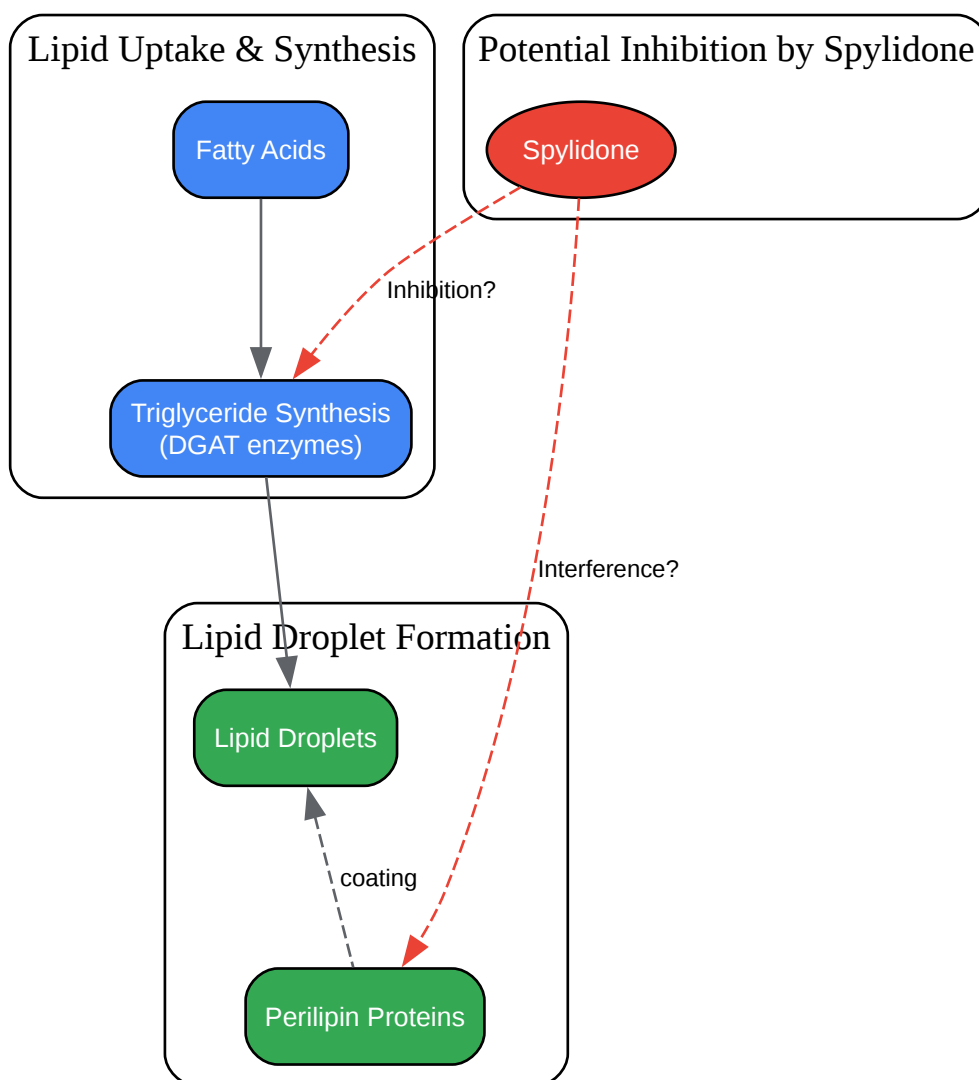
The following sections detail the experimental methodologies for the isolation and biological evaluation of **Spylidone**. These protocols are based on published literature and standard laboratory practices.

Fermentation and Isolation of Spylidone from Phoma sp. FKI-1840

A detailed, step-by-step protocol for the production and purification of **Spylidone** is provided below.







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References

- 1. Spylidone, a novel inhibitor of lipid droplet accumulation in mouse macrophages produced by *Phoma* sp. FKI-1840 - PubMed [pubmed.ncbi.nlm.nih.gov]

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